

Technical Overview: 4-Benzylmorpholine-2-carbonitrile

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Compound of Interest

Compound Name: **4-Benzylmorpholine-2-carbonitrile**

Cat. No.: **B143773**

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This document provides a concise summary of the key molecular properties of **4-Benzylmorpholine-2-carbonitrile**, a heterocyclic nitrile compound utilized in pharmaceutical research. It serves as an intermediate in the synthesis of bioactive molecules, particularly those targeting the central nervous system or acting as enzyme inhibitors^[1].

Molecular and Physicochemical Data

The fundamental properties of **4-Benzylmorpholine-2-carbonitrile** are detailed below. These values are essential for a range of applications, from reaction stoichiometry to analytical method development.

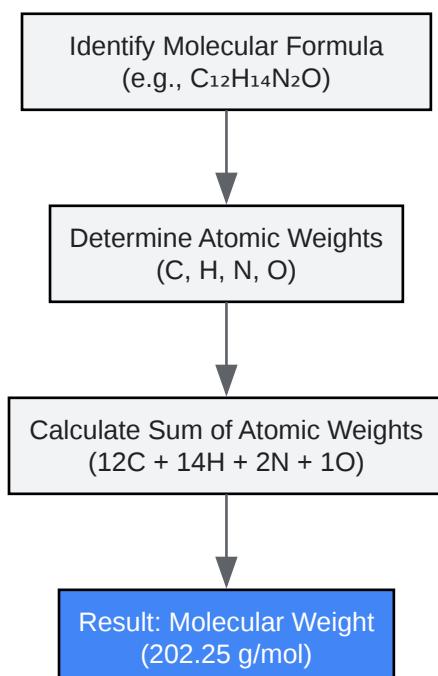
Property	Value	Source
Molecular Formula	C ₁₂ H ₁₄ N ₂ O	[1] [2] [3] [4]
Molecular Weight	202.25 g/mol	[1] [2] [3] [4]
Purity	>95%	[4]
Boiling Point	343.1°C	[1]
Density	1.14 g/cm ³	[1]
Storage Condition	2~8°C	[1]

Experimental Protocols and Further Research

Detailed experimental protocols for the synthesis or use of **4-Benzylmorpholine-2-carbonitrile** are specific to individual research and development projects and are not publicly available in a generalized format. The compound's structure allows for various modifications, enabling the development of drugs with enhanced efficacy and selectivity[1]. Further research is necessary to fully elucidate the properties and potential applications of this compound[2].

Logical Workflow for Property Determination

The determination of a compound's molecular weight follows a systematic process, beginning with the identification of its molecular formula. This workflow is visualized in the diagram below.



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Caption: Workflow for Molecular Weight Calculation.

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